

CROWN-seq for m6Am Analysis: A Step-by-Step Guide

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Compound of Interest

Compound Name: *m3227G(5)ppp(5')m6Am*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction to CROWN-seq and m6Am

N6,2'-O-dimethyladenosine (m6Am) is a prevalent mRNA modification at the 5' cap, playing a crucial role in regulating mRNA stability, splicing, and translation. Understanding the landscape and stoichiometry of m6Am is vital for elucidating its biological functions and its implications in disease and therapeutic development. CROWN-seq (CRosslinking-Of-RNA-to-N-terminus-sequencing) is a robust, antibody-free method for the precise, transcriptome-wide mapping of m6Am at single-nucleotide resolution. This technique uniquely allows for the simultaneous identification of transcription start sites (TSSs) and the quantification of m6Am stoichiometry, providing a comprehensive view of the m6Am epitranscriptome.

CROWN-seq overcomes the limitations of antibody-based methods, which can suffer from cross-reactivity with the structurally similar N6-methyladenosine (m6A) modification and do not provide quantitative information. The method relies on a chemical conversion approach where sodium nitrite deaminates unmethylated adenosine (Am) to inosine (Im), while m6Am remains

unreactive. Subsequent reverse transcription reads inosine as guanosine (G), allowing for the differentiation of Am (read as G) from m6Am (read as A) at the sequencing stage.

Experimental Protocols

This section provides a detailed, step-by-step protocol for performing CROWN-seq analysis, from RNA preparation to library generation.

I. RNA Preparation and Quality Control

- **Total RNA Extraction:** Isolate total RNA from cells or tissues of interest using a standard method such as TRIzol reagent or a column-based kit.
- **mRNA Purification:** Enrich for mRNA from the total RNA population using oligo(dT) magnetic beads. This step is crucial to reduce the background from non-polyadenylated RNAs.
- **RNA Quality Control:** Assess the integrity and purity of the enriched mRNA.
 - **Quantification:** Determine the RNA concentration using a Qubit Fluorometer.
 - **Integrity Check:** Verify RNA integrity by running an aliquot on an Agilent Bioanalyzer or equivalent system. High-quality mRNA should show a distinct peak with minimal degradation products.

II. CROWN-seq Library Preparation

The CROWN-seq library preparation involves several key steps: chemical treatment for Am to Im conversion, enrichment of 5' cap structures, and ligation of sequencing adapters. A schematic overview of the CROWN-seq workflow is presented below.

CROWN-seq Experimental Workflow



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Caption: The experimental workflow of the CROWN-seq method.

Detailed Protocol:

- Sodium Nitrite Treatment:
 - Resuspend 1-5 µg of purified mRNA in 10 µL of RNase-free water.
 - Add 80 µL of sodium nitrite solution (4 M) and 40 µL of acetic acid (2 M).
 - Incubate at 37°C for 15 minutes.
 - Purify the RNA using an RNA cleanup kit.
- 5' Cap Biotinylation:
 - To the nitrite-treated RNA, add the following reagents in order:
 - RNase-free water to a final volume of 40 µL.
 - 10 µL of 5X capping buffer.
 - 5 µL of 10 mM GTP.
 - 2.5 µL of 100 mM DTT.
 - 2.5 µL of Vaccinia Capping Enzyme.
 - Incubate at 37°C for 30 minutes.
 - Add 1 µL of 100 mM S-adenosylmethionine (SAM) and incubate for another 30 minutes.
 - Follow this with the addition of a biotinylating agent as per the manufacturer's instructions for cap-labeling kits.
 - Purify the biotinylated RNA.

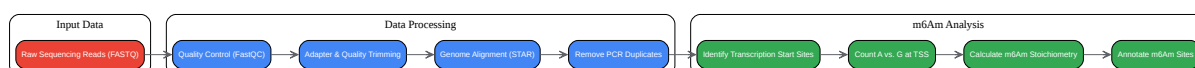
- Streptavidin Bead Enrichment:
 - Wash streptavidin magnetic beads twice with wash buffer.
 - Resuspend the biotinylated RNA in binding buffer and add to the washed beads.
 - Incubate for 30 minutes at room temperature with gentle rotation.
 - Wash the beads three times with a high-salt wash buffer and twice with a low-salt wash buffer to remove non-biotinylated RNA fragments.
- On-bead Decapping and Adapter Ligation:
 - Resuspend the beads in a decapping buffer containing RNA 5' pyrophosphohydrolase (RppH).
 - Incubate at 37°C for 1 hour to remove the 5' cap, leaving a 5'-monophosphate.
 - Wash the beads twice with wash buffer.
 - Perform on-bead ligation of a 5' sequencing adapter using T4 RNA Ligase 1. Incubate at 16°C overnight.
- Reverse Transcription and Library Amplification:
 - Wash the beads to remove unligated adapters.
 - Perform reverse transcription directly on the beads using a reverse transcriptase and a random primer mix.
 - Elute the cDNA from the beads.
 - Amplify the cDNA library using PCR with primers complementary to the ligated adapters. The number of PCR cycles should be optimized to avoid over-amplification.
 - Purify the final library using AMPure XP beads.
- Library Quality Control and Sequencing:

- Assess the library size distribution using a Bioanalyzer.
- Quantify the library concentration using a Qubit fluorometer or qPCR.
- Perform high-throughput sequencing on an Illumina platform.

Data Analysis

The bioinformatic analysis of CROWN-seq data is critical for accurate m6Am identification and quantification.

CROWN-seq Data Analysis Workflow



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Caption: The bioinformatics workflow for analyzing CROWN-seq data.

Step-by-Step Data Analysis Pipeline:

- Quality Control and Pre-processing:
 - Assess the quality of raw sequencing reads using FastQC.
 - Trim adapter sequences and low-quality bases using tools like Trimmomatic or Cutadapt.
- Alignment:
 - Align the processed reads to a reference genome using a splice-aware aligner such as STAR.
- Post-alignment Processing:

- Sort and index the resulting BAM files using Samtools.
- Remove PCR duplicates to avoid quantification bias, using tools like Picard MarkDuplicates.
- TSS Identification and m6Am Quantification:
 - Identify the 5' end of each read, which corresponds to the transcription start site (TSS).
 - For each identified TSS that is an adenosine in the reference genome, count the number of reads that have an 'A' (indicating m6Am) and the number of reads that have a 'G' (indicating Am that was converted to Im).
 - Calculate the m6Am stoichiometry for each site using the formula:
 - $\text{m6Am Stoichiometry} = (\text{Number of 'A' reads}) / (\text{Number of 'A' reads} + \text{Number of 'G' reads})$
- Annotation and Downstream Analysis:
 - Annotate the identified m6Am sites with gene information using a genome annotation file (GTF).
 - Perform differential m6Am analysis between different conditions and functional enrichment analysis of genes with significant changes in m6Am stoichiometry.

Data Presentation

The quantitative nature of CROWN-seq allows for the generation of detailed tables summarizing m6Am stoichiometry across different samples or conditions. Below is an example table compiled from published CROWN-seq data, showcasing the average m6Am stoichiometry in various human cell lines.[\[1\]](#)

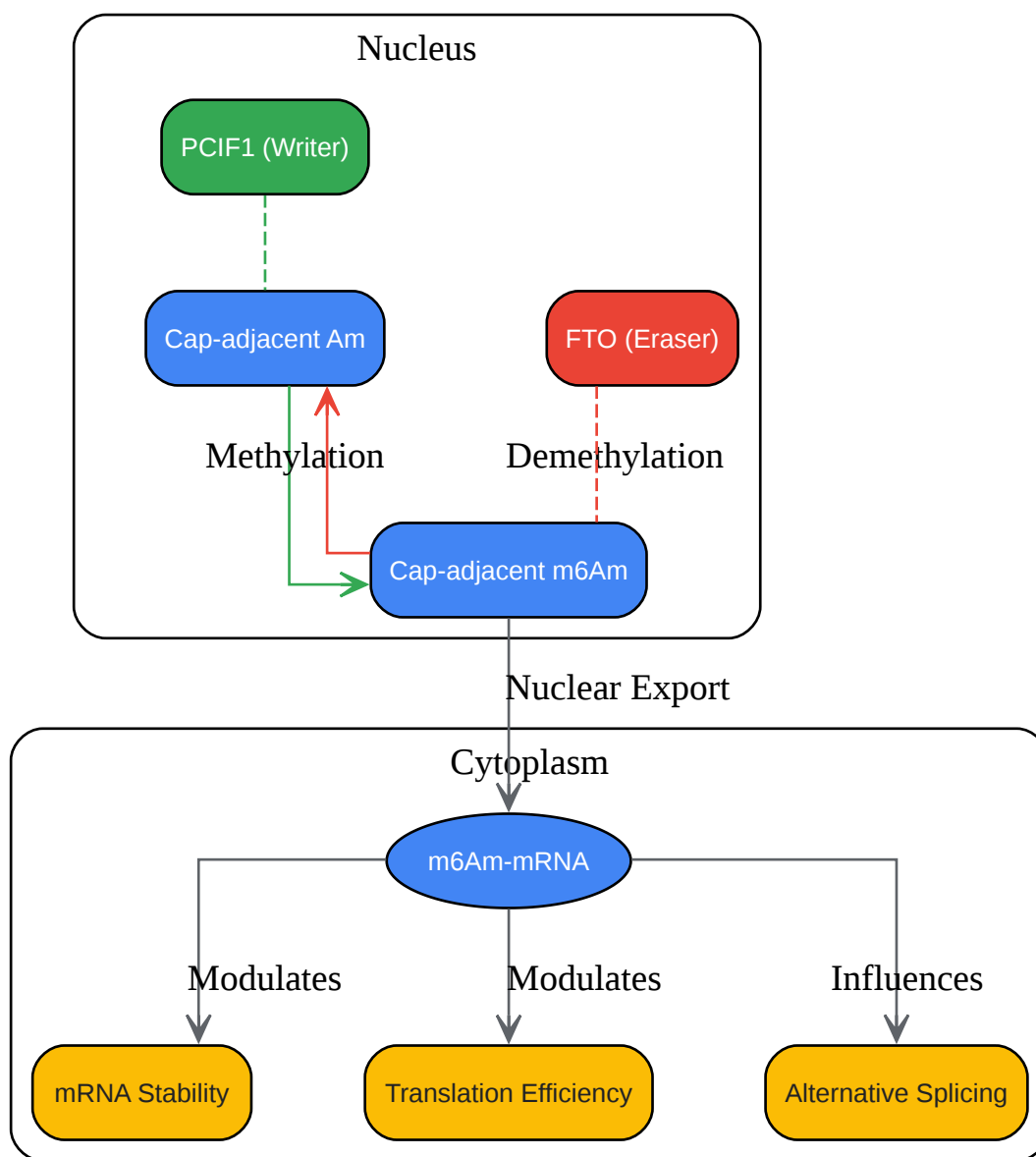
Cell Line	Number of A-TSNs Analyzed	Average m6Am Stoichiometry
HEK293T	58,768	0.895 ± 0.03
A549	35,421	0.901 ± 0.04
HCT-116	28,765	0.877 ± 0.1
HT-29	25,432	0.924 ± 0.1
Jurkat E6.1	14,650	0.933 ± 0.1
K562	45,678	0.891 ± 0.1
HepG2	33,210	0.882 ± 0.05
Huh-7	21,987	0.916 ± 0.1
CCD841 CoN	19,876	0.825 ± 0.2

Data is presented as mean ± standard deviation. A-TSNs with at least 50 reads were analyzed. [\[1\]](#)

The m6Am Regulatory Pathway

The levels of m6Am are dynamically regulated by the interplay of a specific methyltransferase ("writer") and a demethylase ("eraser").

m6Am Metabolism and its Functional Consequences



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Caption: The regulation and functional outcomes of m6Am modification.

The primary m6Am "writer" is the methyltransferase PCIF1 (Phosphorylated CTD Interacting Factor 1). PCIF1 specifically recognizes the 2'-O-methylated adenosine (Am) at the 5' cap of pre-mRNAs in the nucleus and catalyzes the addition of a methyl group to the N6 position of the adenine base.[2]

The main "eraser" of m6Am is the FTO (Fat mass and obesity-associated protein) demethylase. FTO can remove the methyl group from m6Am, converting it back to Am. The

balance between the activities of PCIF1 and FTO determines the overall stoichiometry of m6Am on a given transcript.[2]

The presence of m6Am at the 5' cap has been shown to influence several aspects of mRNA metabolism, including:

- mRNA Stability: m6Am can either stabilize or destabilize mRNAs depending on the specific transcript and cellular context.[3][4]
- Translation: The modification can impact the efficiency of translation initiation.[2]
- Splicing: m6Am has been implicated in the regulation of alternative splicing events.

The CROWN-seq methodology provides an invaluable tool for researchers to explore the dynamic world of m6Am modification. By offering a quantitative and high-resolution view of the m6Am landscape, CROWN-seq will undoubtedly accelerate our understanding of its role in gene regulation, human health, and disease.

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References

- 1. Decoding m6Am by simultaneous transcription-start mapping and methylation quantification - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. PCIF1 catalyzes m6Am mRNA methylation to regulate gene expression - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Cap-Specific m6Am Methyltransferase PCIF1/CAPAM Regulates mRNA Stability of RAB23 and CNOT6 through the m6A Methyltransferase Activity [[mdpi.com](https://www.mdpi.com/)]
- 4. GitHub - CebolaLab/RNA-seq: Step-by-step analysis pipeline for RNA-seq data [github.com]
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